A Comprehensive Technical Guide to the Chemical Structure of Potassium Dicyanoaurate(I)

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*Gold;potassium*
CAS No.:	*51434-62-9*
Cat. No.:	*B14652333*

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Abstract: Potassium dicyanoaurate(I), with the chemical formula $K[Au(CN)_2]$, is an inorganic coordination compound of significant interest in materials science, analytical chemistry, and electrochemistry.[1] This document provides a detailed examination of its chemical structure, physicochemical properties, synthesis protocols, and key applications. The compound consists of potassium cations (K^+) and linear dicyanoaurate(I) anions ($[Au(CN)_2]^-$), where gold is in the +1 oxidation state.[2] Its stability and solubility in water make it a versatile precursor for the synthesis of gold nanoparticles and a crucial component in gold electroplating processes.[1]

Chemical Structure and Bonding

Potassium dicyanoaurate(I) is an ionic salt.[3] In its solid state and in solution, it dissociates into a potassium cation (K^+) and a dicyanoaurate(I) complex anion ($[Au(CN)_2]^-$).[2]

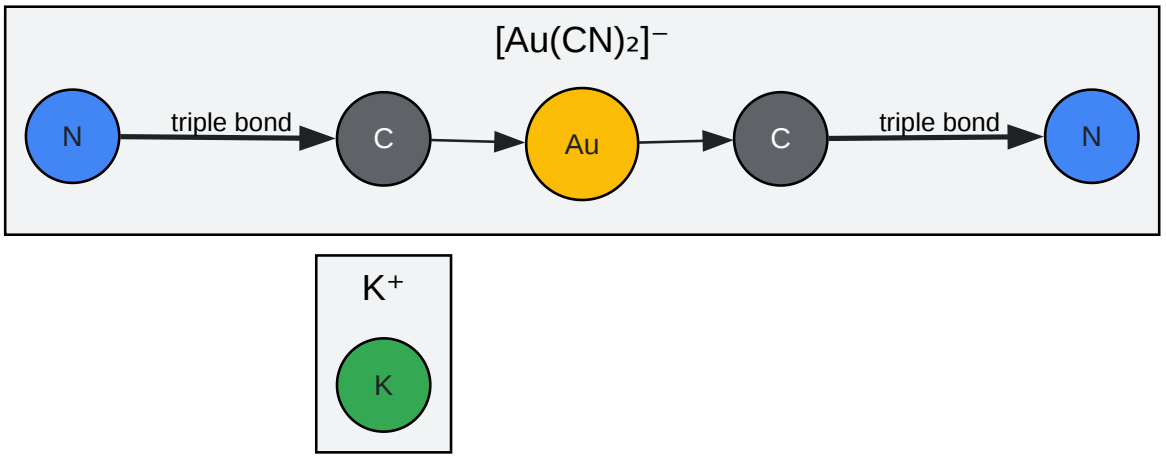
1.1. The Dicyanoaurate(I) Anion: $[Au(CN)_2]^-$

The core of this compound's chemistry lies in the dicyanoaurate(I) anion. Key structural features include:

- Coordination Geometry: The central gold(I) atom is coordinated by two cyanide ligands (CN^-).[2]
- Linear Structure: X-ray crystallography studies have confirmed that the $[Au(CN)_2]^-$ anion possesses a linear geometry, with the C-Au-C bond angle being 180°.[3][4] This linearity is a common feature for two-coordinate d^{10} metal complexes like Au(I).
- Bonding: The bond between the gold atom and the carbon atoms of the cyanide ligands is a strong covalent coordinate bond. The cyanide ligands are considered strong-field ligands, contributing to the overall stability of the complex.[5]

1.2. Ionic Interaction

The potassium cation (K^+) is held in the crystal lattice by electrostatic forces of attraction with the negatively charged dicyanoaurate(I) anions. In aqueous solution, these ions are solvated by water molecules.



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Caption: Ionic and covalent bonding in potassium dicyanoaurate(I).

Physicochemical Properties

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Potassium dicyanoaurate(I) is a white, crystalline powder.[2] Its key quantitative properties are summarized in the table below.

Property	Value
Molecular Formula	$K[Au(CN)_2]$ or C_2AuKN_2
Molecular Weight	288.10 g/mol [2][6]
Density	3.45 g/mL at 25 °C[2][7]
Appearance	White crystalline solid[2][8]
Solubility in Water	Approx. 14.3 g/100 mL[2]
Solubility in other solvents	Slightly soluble in alcohol; insoluble in ether[2][6]
Gold Content (by weight)	Approximately 68.37%[2][6]
Percent Composition	C: 8.34%, Au: 68.37%, K: 13.57%, N: 9.72%[6]

Experimental Protocols: Synthesis Methodologies

Several methods are employed for the synthesis of potassium dicyanoaurate(I), ranging from historical laboratory preparations to industrial-scale production.

3.1. Elsner Equation: Cyanidation of Elemental Gold

This method is fundamental to the hydrometallurgical extraction of gold from ore.[3]

- Reaction: $4\ Au + 8\ KCN + O_2 + 2\ H_2O \rightarrow 4\ K[Au(CN)_2] + 4\ KOH$[3]
- Protocol:
  - Finely divided elemental gold is suspended in an aqueous solution of potassium cyanide (KCN).
  - Air or pure oxygen is bubbled through the mixture to act as the oxidizing agent.[3]
  - The reaction proceeds, dissolving the gold to form the soluble $K[Au(CN)_2]$ complex.

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- The resulting solution is filtered to remove any unreacted gold and impurities.
- Potassium dicyanoaurate(I) can be crystallized from the concentrated solution.

3.2. Reaction of Gold(I) Halides with Potassium Cyanide

A common laboratory-scale synthesis involves the displacement of a halide ligand.

- Reaction: $AuCl + 2\ KCN \rightarrow K[Au(CN)_2] + KCl$[3]
- Protocol:
  - A Gold(I) salt, such as gold(I) chloride (AuCl), is suspended in water.
  - A stoichiometric excess of aqueous potassium cyanide solution is slowly added to the suspension with constant stirring.
  - The gold(I) salt dissolves as it reacts to form the soluble dicyanoaurate(I) complex.
  - The solution is filtered, and the product is isolated by evaporation of the solvent or by precipitation with a non-solvent like alcohol.[9]

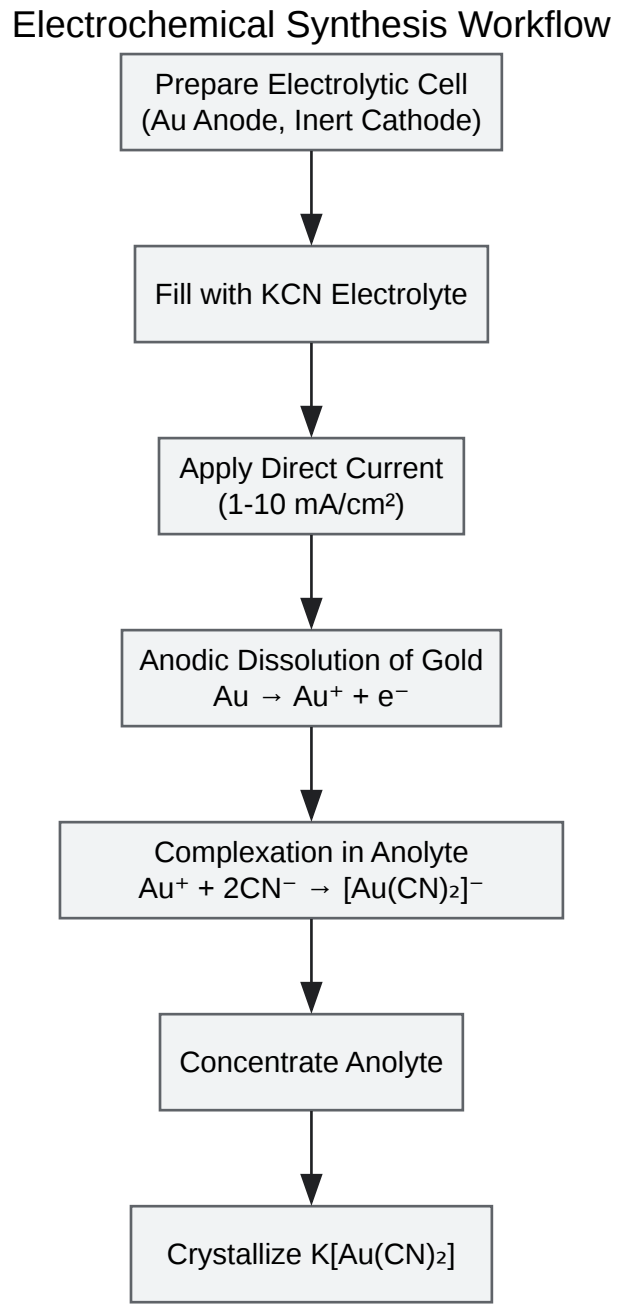
3.3. Anodic Dissolution of Gold (Electrochemical Synthesis)

This method is used for producing high-purity potassium dicyanoaurate(I).[10]

- Workflow:
  - An electrolytic cell is constructed with a pure gold plate or granules as the anode and an inert material (e.g., platinum or stainless steel) as the cathode.[11]
  - The anode and cathode compartments are separated by an ion-exchange membrane.[10]
  - The anolyte is an aqueous solution containing 5-50 g/L of potassium cyanide and 5-100 g/L of $K[Au(CN)_2]$.[10]
  - A direct current is applied (current density of 1-10 mA/cm^2), causing the gold anode to dissolve and form $[Au(CN)_2]^-$ ions.[10]

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- The product is concentrated and crystallized from the anolyte.[10]



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Caption: Workflow for the electrochemical synthesis of $K[Au(CN)_2]$.

Crystallography

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In its pure form, potassium dicyanoaurate(I) crystallizes in a three-dimensional trigonal R-3 space group.[2] The structure is characterized by linear $[Au(CN)_2]^-$ units and two distinct coordination environments for the potassium ions.[2] The linearity of the dicyanoaurate(I) anion is a consistently observed feature in its crystal structures, including in adducts with other molecules.[3][4]

Applications in Research and Development

The unique properties of potassium dicyanoaurate(I) make it invaluable in several advanced applications:

- Gold Electroplating: It is a primary source of gold ions in cyanide-based electrolytes for depositing thin, corrosion-resistant layers of gold on electronic components and jewelry.[2]
- Nanoparticle Synthesis: It serves as a critical precursor for the controlled synthesis of gold nanoparticles and nanowires, which have applications in catalysis, electronics, and biomedicine.[1]
- Analytical Chemistry: The compound is used in analytical techniques for the detection and quantification of gold.[12]
- Catalysis: It can function as a catalyst or a precursor to catalysts in various organic chemical reactions.[2][5]

Safety and Toxicology

Potassium dicyanoaurate(I) is highly toxic. It is classified as fatal if swallowed, inhaled, or in contact with skin.[2][8] Contact with acids liberates highly toxic hydrogen cyanide gas.[2] All handling of this compound must be performed with appropriate personal protective equipment in a well-ventilated fume hood.

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References

- 1. chemimpex.com [chemimpex.com]
- 2. grokipedia.com [grokipedia.com]
- 3. Potassium dicyanoaurate - Wikipedia [en.wikipedia.org]
- 4. journals.iucr.org [journals.iucr.org]
- 5. Potassium Dicyanoaurate | Gold Electrodeposition & Synthesis [benchchem.com]
- 6. Potassium Dicyanoaurate(I) [drugfuture.com]
- 7. アイアン化金(I)カリウム 98% | Sigma-Aldrich [sigmaaldrich.com]
- 8. Potassium dicyanoaurate | C2AuN2.K | CID 159710 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 9. youtube.com [youtube.com]
- 10. DE3800546C1 - Method for preparing potassium dicyanoaurate - Google Patents [patents.google.com]
- 11. JPH06192866A - Production of potassium dicyanoaurate - Google Patents [patents.google.com]
- 12. CAS 13967-50-5: Potassium dicyanoaurate (I) | CymitQuimica [cymitquimica.com]

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